

physical properties of formic anhydride

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An In-depth Technical Guide to the Physical Properties of Formic Anhydride

Introduction

Formic anhydride, also known as methanoic anhydride, is the simplest acyclic carboxylic anhydride with the chemical formula C₂H₂O₃.[1][2][3] It is the anhydride of formic acid.[1] This highly reactive and unstable compound serves as a potent formylating agent in organic synthesis, enabling the introduction of a formyl group (-CHO) to various nucleophiles.[4] Its utility is particularly noted in the synthesis of formate esters and formamides, as well as in peptide synthesis for the formylation of the N-terminus.[4] Due to its inherent instability at room temperature, **formic anhydride** is not commercially available and must be synthesized in situ for immediate use.[1] This guide provides a comprehensive overview of its physical properties, experimental protocols for its synthesis, and key chemical reactions.

Physical and Chemical Properties

Formic anhydride is a colorless liquid with a pungent odor.[4] It is a planar molecule in the gas phase.[1] A summary of its key physical and chemical properties is presented in the table below.



Property	Value	Source(s)
IUPAC Name	formyl formate	[2][3][4]
Other Names	Methanoic anhydride, Formyloxymethanone	[1]
CAS Number	1558-67-4	[1][2][4]
Chemical Formula	C ₂ H ₂ O ₃	[1][2][5]
Molecular Weight	74.035 g⋅mol ⁻¹	[1][5]
Appearance	Colorless gas/liquid	[1][4]
Boiling Point	24 °C at 20 mmHg 91.833 °C at 760 mmHg	[1] [6]
Density	1.184 g/cm ³	[6]
Melting Point	Not available	[6]
Solubility	Soluble in diethyl ether	[1]
Flash Point	29.31 °C	[6]

Experimental Protocols: Synthesis of Formic Anhydride

Formic anhydride's instability necessitates its fresh preparation for use.[1] Several laboratory-scale synthetic methods have been reported.

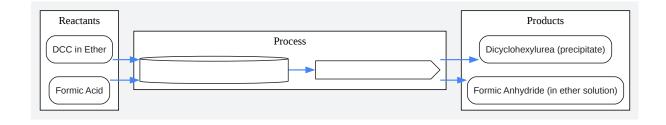
Synthesis from Formic Acid and Dicyclohexylcarbodiimide (DCC)

One common method involves the reaction of formic acid with N,N'-dicyclohexylcarbodiimide (DCC) in an ether solvent at low temperatures.[1] The DCC acts as a dehydrating agent, coupling two molecules of formic acid to form the anhydride.

Protocol:



- Dissolve formic acid in anhydrous diethyl ether in a reaction vessel.
- Cool the solution to -10 °C using an appropriate cooling bath.
- Slowly add a solution of N,N'-dicyclohexylcarbodiimide in diethyl ether to the cooled formic acid solution while stirring.
- Maintain the reaction temperature at -10 °C throughout the addition.
- After the addition is complete, the byproduct, dicyclohexylurea (DCU), precipitates out of the solution as a white solid.
- The ethereal solution of formic anhydride can be used directly for subsequent reactions after filtering off the DCU precipitate at low temperature.[4]



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Synthesis of formic anhydride using DCC.

Synthesis from Formyl Fluoride and Sodium Formate

Another reported synthesis involves the reaction of formyl fluoride with an excess of sodium formate.[1]

Protocol:

- Suspend excess sodium formate in anhydrous diethyl ether in a reaction vessel.
- Add a catalytic amount of formic acid to the suspension.



- Cool the mixture to -78 °C.
- Introduce formyl fluoride to the cooled mixture.
- The reaction yields formic anhydride in the ether solution.[1]

Synthesis via Disproportionation of Acetic Formic Anhydride

Formic anhydride can also be generated through the thermal disproportionation of acetic **formic anhydride**.[1][7] Acetic **formic anhydride** itself is more stable than **formic anhydride** and can be prepared by reacting formic acid with acetic anhydride or sodium formate with acetyl chloride.[8][9] Upon standing, acetic **formic anhydride** can disproportionate into the more stable acetic anhydride and the desired **formic anhydride**.[7]

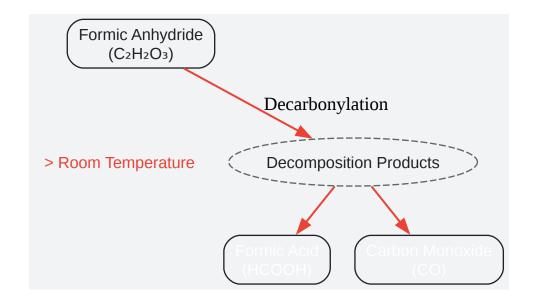
Chemical Reactivity and Stability

Formic anhydride is a highly reactive molecule, primarily used as a formylating agent.[4] Its most notable characteristic is its thermal instability.

Decomposition

Above room temperature, **formic anhydride** readily decomposes into formic acid and carbon monoxide via a decarbonylation reaction.[1] This decomposition can be catalyzed by the presence of formic acid.[1] Due to this instability, it must be used promptly after its preparation. [1]



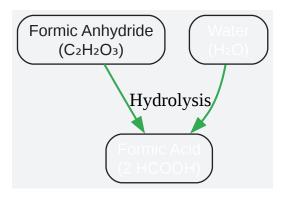


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Thermal decomposition of formic anhydride.

Hydrolysis

In the presence of water, **formic anhydride** undergoes hydrolysis to yield two equivalents of formic acid.[4] This reaction underscores the need for anhydrous conditions during its synthesis and use.[9]



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Hydrolysis of **formic anhydride**.

Formylation Reactions

The primary application of **formic anhydride** is in formylation reactions.[4] It readily reacts with nucleophiles such as alcohols and amines to produce formate esters and formamides,



respectively.[4] These reactions are crucial in various synthetic pathways, including the modification of biomolecules like peptides.[4]

Conclusion

Formic anhydride is a fundamental yet challenging reagent in organic chemistry. Its high reactivity as a formylating agent is contrasted by its significant thermal instability, which necessitates in situ preparation and immediate use under controlled, low-temperature, and anhydrous conditions. The data and protocols summarized in this guide provide a technical foundation for researchers, scientists, and drug development professionals working with this unique chemical entity. A thorough understanding of its physical properties and chemical behavior is paramount for its safe and effective application in synthetic chemistry.

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